

Ethyl Nonanoate: A Comprehensive Safety and Toxicity Profile

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Compound of Interest

Compound Name: Ethyl Nonanoate

Cat. No.: B092252

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Ethyl nonanoate, a fatty acid ethyl ester also known as ethyl pelargonate, is a colorless liquid with a fruity, wine-like odor. It occurs naturally in various fruits, alcoholic beverages, and other food products.[1][2] In industrial applications, it serves as a flavoring agent and fragrance ingredient.[2][3] This technical guide provides an in-depth analysis of the safety and toxicity of **ethyl nonanoate**, drawing from a comprehensive review of available literature and regulatory assessments. All quantitative data are summarized in structured tables, and key experimental methodologies are detailed to support further research and safety evaluations.

Toxicological Data Summary

The toxicological profile of **ethyl nonanoate** has been evaluated through a combination of direct studies and read-across approaches from structurally similar compounds. The following tables present a summary of the key quantitative toxicity data.

Acute Toxicity

Ethyl nonanoate exhibits very low acute systemic toxicity via oral and dermal routes.

Route of Administration	Species	LD50	Reference
Oral	Rat	>20,000 mg/kg bw[4]	[4]
Oral	Rat	>43,000 mg/kg	[5][6]
Oral	Guinea Pig	24,000 mg/kg	[6]
Dermal	Rabbit	>5,000 mg/kg bw	[4]

Irritation and Sensitization

The potential for **ethyl nonanoate** to cause skin and eye irritation, as well as skin sensitization, has been investigated in both animal and human studies.

Endpoint	Species	Observation	Reference
Skin Irritation	Rabbit	Moderate irritation with 100% ethyl nonanoate for 24 hours.[4]	[4]
Skin Irritation	Human	No irritation with up to 20% for 24 hours.[4]	[4]
Eye Irritation	-	Causes serious eye irritation.[7]	[7]
Skin Sensitization	Human	No sensitization observed at 12% in a maximization test.[4]	[4]
Skin Sensitization	-	Considered a skin sensitizer with a No Expected Sensitization Induction Level (NESIL) of 4700 µg/cm².[4][8]	[4][8]

Repeated Dose and Reproductive Toxicity

Due to a lack of specific long-term toxicity data for **ethyl nonanoate**, read-across data from the structurally similar compound ethyl hexanoate has been utilized to establish a reference dose.

Endpoint	Study Type	Species	NOAEL	Reference
Repeated Dose Toxicity	Combined Repeated Dose and Reproductive/Developmental Toxicity Screening (Read-across from Ethyl Hexanoate)	Rat	1000 mg/kg bw/day (Systemic)	[4]
Reproductive/Developmental Toxicity	Combined Repeated Dose and Reproductive/Developmental Toxicity Screening (Read-across from Ethyl Hexanoate)	Rat	1000 mg/kg bw/day	[4]

Based on the NOAEL from the read-across study, an oral reference dose (RfD) of 3.33 mg/kg bw/day has been derived for **ethyl nonanoate**.[\[4\]](#)

Genotoxicity and Carcinogenicity

Current data, including both direct assessment and read-across studies, indicate that **ethyl nonanoate** does not pose a genotoxic risk.

Assay	Result	Reference
BlueScreen Assay	Negative for cytotoxicity and genotoxicity.[8]	[8]
Bacterial Reverse Mutation Assay (Ames Test) (Read-across from Ethyl Hexanoate)	Non-mutagenic.[8]	[8]
In Vitro Micronucleus Test (Read-across from Ethyl Hexanoate)	Non-clastogenic.[8]	[8]

No specific carcinogenicity studies have been identified for **ethyl nonanoate**. However, based on the lack of genotoxic potential and the expected metabolic pathway, it is not anticipated to be carcinogenic.

Experimental Protocols

Detailed methodologies for key toxicological studies are crucial for the interpretation and application of the resulting data.

Acute Oral Toxicity in Rats

- Guideline: Similar to OECD Guideline 401.
- Test Substance: **Ethyl nonanoate**.
- Species: Rat.
- Administration: Oral gavage.
- Dosage: A single dose exceeding 20,000 mg/kg body weight.[4]
- Observations: Animals were observed for clinical signs of toxicity and mortality for a period of 14 days. A gross necropsy was performed at the end of the study.

Skin Irritation in Rabbits

- Guideline: Based on principles of OECD Guideline 404.
- Test Substance: 100% **Ethyl nonanoate**.[\[4\]](#)
- Species: Rabbit.
- Procedure: A 0.5 mL aliquot of the test substance was applied to a shaved area of the back under a semi-occlusive patch for 24 hours.[\[4\]](#)
- Observations: The application site was evaluated for erythema and edema at specified intervals after patch removal.

Human Maximization Test

- Guideline: Based on the principles of the Human Repeat Insult Patch Test (HRIPT).
- Test Substance: 12% **ethyl nonanoate** in petrolatum.[\[4\]](#)
- Subjects: 25 human volunteers.[\[4\]](#)
- Procedure: The test involves a two-phase process: an induction phase with repeated patch applications to the same site, followed by a challenge phase where a patch is applied to a new site.
- Observations: The challenge patch site was evaluated for signs of sensitization (e.g., erythema, edema, papules).

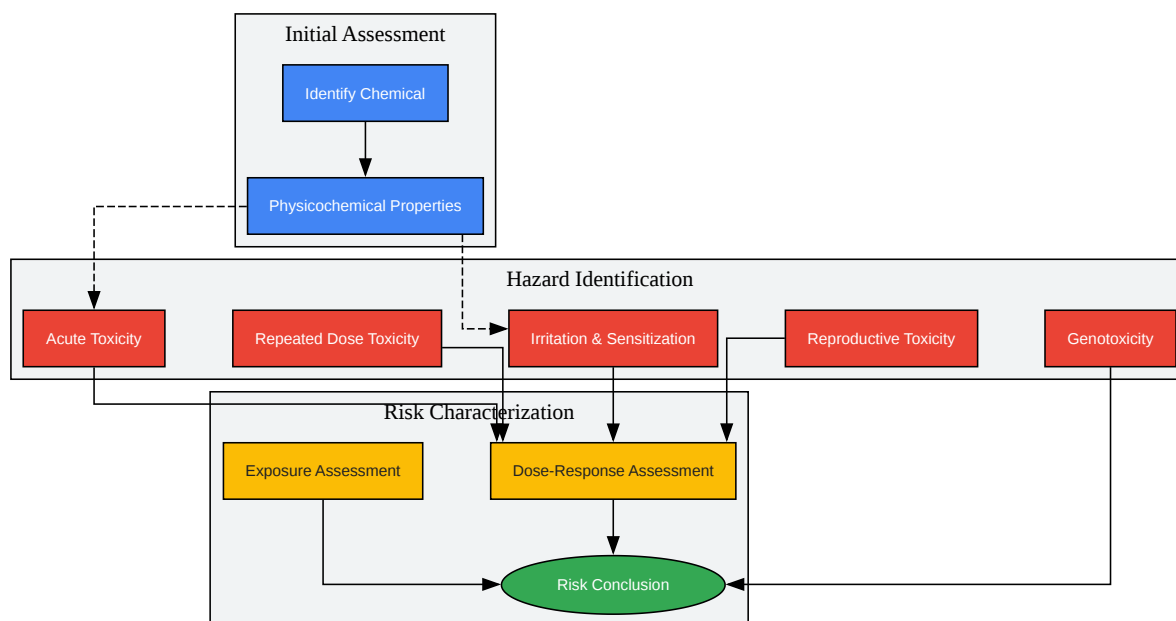
Combined Repeated Dose and Reproductive/Developmental Toxicity Screening (Read-across from Ethyl Hexanoate)

- Guideline: OECD Guideline 422.
- Test Substance: Ethyl hexanoate.
- Species: Rat.
- Administration: Oral gavage.

- Dosage Levels: Up to 1000 mg/kg bw/day.[4]
- Duration: Males were dosed for a period before mating, during mating, and until termination. Females were dosed throughout mating, gestation, and lactation.
- Endpoints Evaluated:
 - Systemic Toxicity: Clinical signs, body weight, food consumption, hematology, clinical chemistry, organ weights, and histopathology.
 - Reproductive Toxicity: Mating performance, fertility, gestation length, and litter data.
 - Developmental Toxicity: Viability, and clinical signs in offspring.

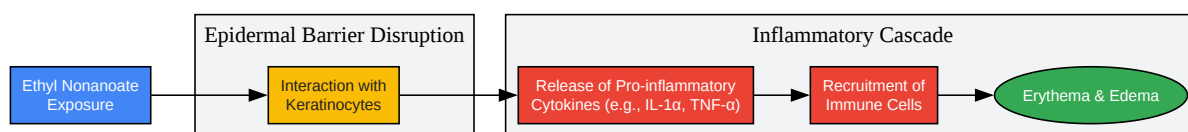
Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the safety assessment of **ethyl nonanoate**.



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Caption: A generalized workflow for chemical safety and toxicity assessment.



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Caption: A simplified signaling pathway for skin irritation.

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